

# Proper Disposal Procedures for Bas-118

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## Compound of Interest

Compound Name: Bas-118

Cat. No.: B1242175

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Disclaimer: The identifier "**Bas-118**" does not correspond to a universally recognized chemical substance in standard chemical databases. The information provided below is a general guide for the proper disposal of hazardous chemical waste in a laboratory setting and uses a hypothetical substance, "**Bas-118**," for illustrative purposes. Always refer to the Safety Data Sheet (SDS) for the specific chemical you are using for accurate and complete disposal instructions.

## Immediate Safety and Identification

Before proceeding with any disposal protocol, it is imperative to correctly identify the chemical and understand its associated hazards. The Safety Data Sheet (SDS) is the primary source for this information.

### Actionable Steps:

- **Locate the SDS:** Obtain the SDS for the specific product you are using. The product container should have the manufacturer's name and product number, which can be used to find the SDS on the manufacturer's website.
- **Review Hazard Information:** Pay close attention to sections 2 (Hazards Identification), 7 (Handling and Storage), and 13 (Disposal Considerations) of the SDS.
- **Personal Protective Equipment (PPE):** Based on the SDS, don appropriate PPE. This typically includes safety goggles, nitrile gloves, and a lab coat. For volatile or highly toxic substances, a fume hood is required.

For the purpose of this guide, we will assume "**Bas-118**" is a chlorinated organic solvent with the following hypothetical properties:

Property	Value
Chemical Name	1,1,8-trichloro-bas-octane (Hypothetical)
Appearance	Colorless liquid
Odor	Chloroform-like
Boiling Point	118 °C
Density	1.45 g/mL
Hazards	- Acute toxicity (oral, dermal, inhalation)
	- Skin and eye irritant
	- Suspected carcinogen
	- Toxic to aquatic life
Incompatibilities	Strong oxidizing agents, strong bases, metals

## Waste Segregation and Collection

Proper segregation of chemical waste is crucial to prevent dangerous reactions and to ensure compliant disposal.

Step-by-Step Protocol:

- **Select the Correct Waste Container:** Use a designated, properly labeled hazardous waste container for "Halogenated Organic Solvents." The container must be made of a material compatible with **Bas-118** (e.g., glass or polyethylene).
- **Label the Container:** The waste container label must include:
  - The words "Hazardous Waste"
  - The full chemical name(s) of the contents (no abbreviations)

- The approximate percentage of each component
- The relevant hazard warnings (e.g., "Toxic," "Corrosive")
- Transfer the Waste:
  - Perform the transfer in a well-ventilated area, preferably inside a chemical fume hood.
  - Use a funnel to pour the waste into the container to prevent spills.
  - Do not fill the container to more than 80% of its capacity to allow for vapor expansion.
- Seal the Container: Securely close the container cap.
- Log the Waste: Record the amount of waste added in a waste log sheet associated with the container.

## Storage of Hazardous Waste

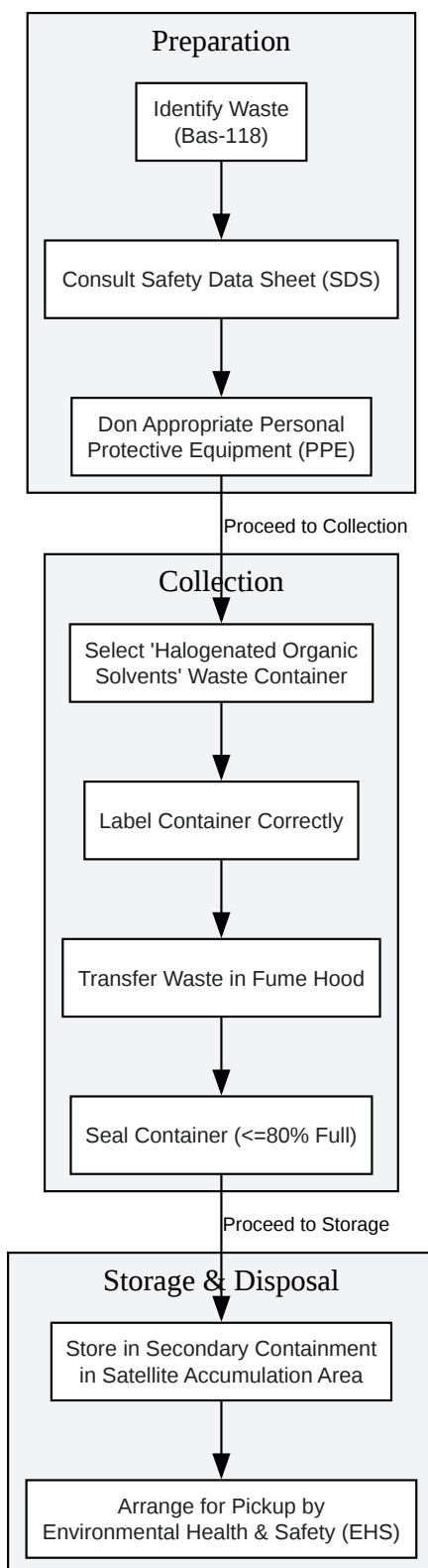
Pending pickup by Environmental Health and Safety (EHS) or a licensed disposal company, hazardous waste must be stored safely.

Storage Guidelines:

- Location: Store waste containers in a designated Satellite Accumulation Area (SAA). The SAA must be at or near the point of generation and under the control of the laboratory personnel.
- Secondary Containment: Place the waste container in a secondary containment bin to catch any potential leaks.
- Segregation: Store containers of incompatible waste types separately. For example, keep halogenated solvents away from strong acids and bases.

## Disposal Workflow

The following diagram illustrates the decision-making process and workflow for the proper disposal of **Bas-118**.



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Disposal workflow for hypothetical substance **Bas-118**.

## Emergency Procedures

In the event of a spill or exposure, immediate action is necessary.

### Spill Response:

- Small Spill (<100 mL):
  - Alert personnel in the immediate area.
  - If flammable, extinguish all ignition sources.
  - Use a chemical spill kit to absorb the material.
  - Place the absorbent material in a sealed bag or container and label it as hazardous waste.
  - Clean the area with soap and water.
- Large Spill (>100 mL):
  - Evacuate the area immediately.
  - Alert laboratory personnel and call your institution's emergency number.
  - Prevent unauthorized personnel from entering the area.

### Exposure Response:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing.
- Eye Contact: Immediately flush eyes with an eyewash station for at least 15 minutes, holding the eyelids open.
- Inhalation: Move to fresh air immediately.
- Ingestion: Do not induce vomiting. Rinse mouth with water.

In all cases of exposure, seek immediate medical attention after initial first aid and bring the SDS with you.

By adhering to these procedures, researchers can ensure the safe and compliant disposal of chemical waste, protecting themselves, their colleagues, and the environment.

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